

Biological Targets of Pyrazolo[3,4-d]pyrimidines: A Comparative Technical Guide

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Compound of Interest

Compound Name: *1H-pyrazolo[3,4-d]pyrimidine-4,6(2H,5H)-dithione*

CAS No.: 5334-32-7

Cat. No.: B12648519

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Executive Summary: The Adenine Isostere Advantage

The pyrazolo[3,4-d]pyrimidine scaffold represents a cornerstone in kinase inhibitor design due to its bioisosteric relationship with the adenine ring of ATP.^{[1][2][3]} Unlike the endogenous purine core (imidazo[4,5-d]pyrimidine), the pyrazolo[3,4-d]pyrimidine system modifies the nitrogen distribution in the 5-membered ring, altering hydrogen bond donor/acceptor capabilities while maintaining the critical geometry required for hinge-region binding in the kinase ATP pocket.

This guide objectively analyzes the performance of this scaffold across three primary biological target classes—Src Family Kinases (SFKs), Bruton's Tyrosine Kinase (BTK), and Serine/Threonine Kinases (CDKs/mTOR)—comparing its efficacy and selectivity against alternative heterocycles like pyrrolo[2,3-d]pyrimidines and quinazolines.

Structural Logic & Binding Mechanism

The efficacy of pyrazolo[3,4-d]pyrimidines stems from their ability to mimic the N1 and N6 interaction points of adenine.

- **Hinge Binding:** The N1 and N2 nitrogens of the pyrazole ring, along with substituents at the C4 position, frequently engage the kinase hinge region (e.g., Glu339/Met341 in Src).
- **Selectivity Vector:** The C3 position points towards the gatekeeper residue, allowing for the design of "gatekeeper-exploiting" inhibitors (e.g., bulky groups for Thr-gatekeepers vs. small groups for bulky gatekeepers).

Comparative Scaffold Analysis

Feature	Pyrazolo[3,4-d]pyrimidine	Pyrrolo[2,3-d]pyrimidine	Quinazoline
Endogenous Analog	Adenine (Isostere)	7-Deazaadenine	N/A (Synthetic)
Hinge Interaction	Bidentate (typically N1/N7 equivalent)	Monodentate or Bidentate	Monodentate (N1)
Solubility	Moderate to High	Moderate	Low to Moderate
Primary Targets	Src, BTK, mTOR, CDK	JAK, Syk, RET	EGFR, HER2

Target Class I: Src Family Kinases (SFKs)

The pyrazolo[3,4-d]pyrimidines PP1 and PP2 defined the pharmacological interrogation of Src family kinases.^[2] While historically significant, modern analysis reveals critical selectivity nuances.^[4]

Mechanism of Action

PP1 and PP2 function as ATP-competitive inhibitors. They bind in the active conformation of the kinase, inserting the pyrazolopyrimidine core into the adenine pocket and projecting the C3-phenyl group into the hydrophobic pocket adjacent to the gatekeeper residue (Thr338 in c-Src).

Performance Comparison: PP2 vs. Alternatives

Table 1: Inhibitory Potency and Selectivity Profile

Compound	Scaffold	Target: Lck ()	Target: Fyn ()	Target: EGFR ()	Selectivity Note
PP2	Pyrazolo[3,4-d]pyrimidine	4 nM	5 nM	480 nM	Warning: Cross-reacts with ALK5 (TGF- R1)
PP1	Pyrazolo[3,4-d]pyrimidine	5 nM	6 nM	~500 nM	Potent, but less selective than originally thought
SU6656	Indolinone	290 nM	170 nM	>10 M	Lower potency, but no ALK5 inhibition
Dasatinib	Thiazole- carboxamide	0.4 nM	0.5 nM	>100 nM	Clinical standard; broad spectrum

“

Critical Insight: While PP2 is often cited as a "selective Src inhibitor," experimental evidence confirms it potently inhibits ALK5 (TGF-

type I receptor). When studying Src-dependent metastasis, researchers must control for TGF-

pathway inhibition by using SU6656 or genetic knockdowns alongside PP2 to validate causality.

Target Class II: Bruton's Tyrosine Kinase (BTK)

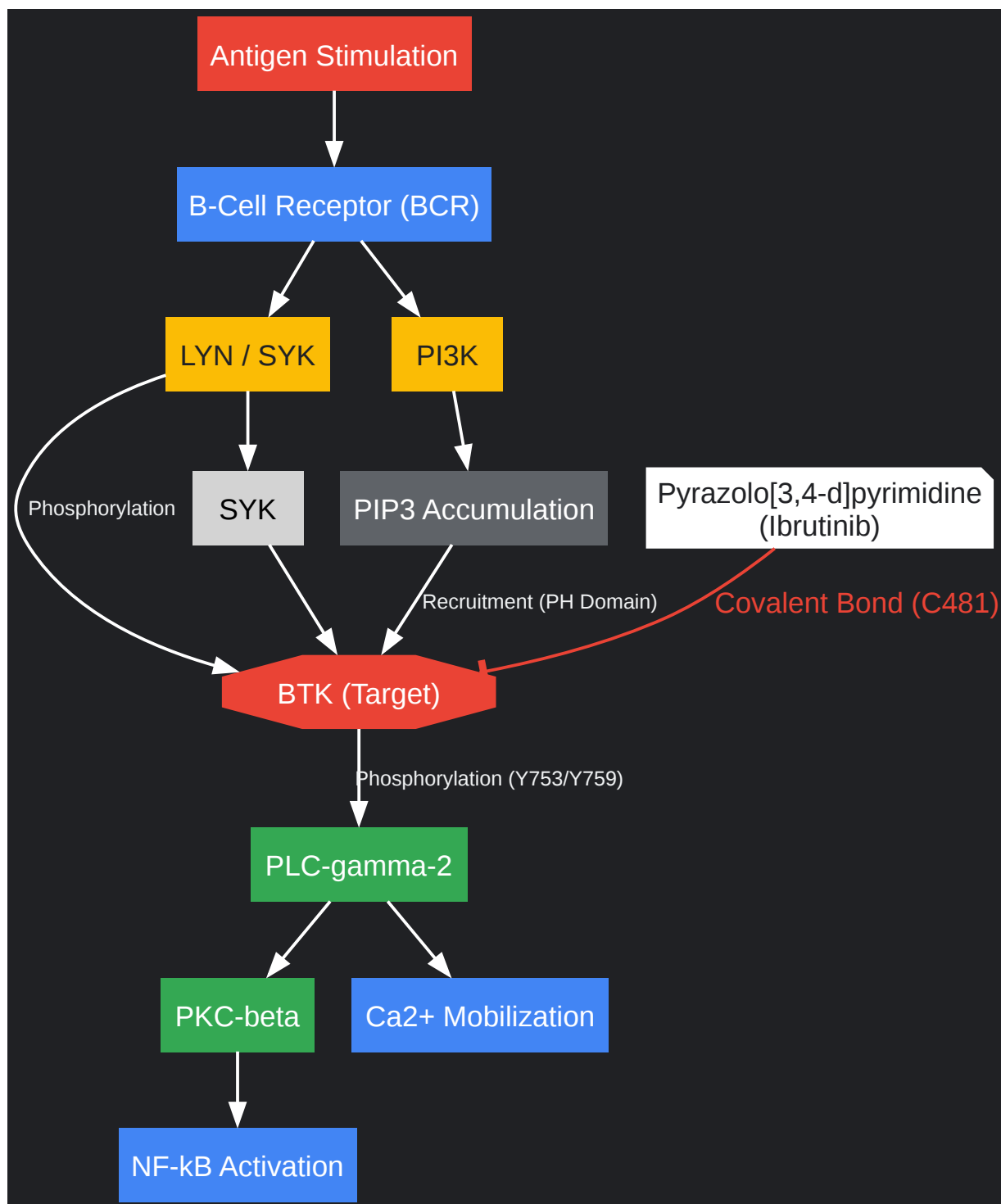
The most clinically successful application of this scaffold is Ibrutinib (PCI-32765), which utilizes a pyrazolo[3,4-d]pyrimidine core decorated with an acrylamide "warhead."

Mechanism: Covalent Inactivation

Ibrutinib binds to the ATP pocket of BTK.^[5] The pyrazolo[3,4-d]pyrimidine core stabilizes the molecule, positioning the acrylamide moiety to form a covalent Michael addition adduct with Cysteine 481. This irreversible binding leads to sustained inhibition of BCR signaling even after the drug is cleared from circulation.

Pathway Visualization: BCR Signaling

The following diagram illustrates the downstream consequences of BTK inhibition by pyrazolo[3,4-d]pyrimidines in B-cells.



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Figure 1: B-Cell Receptor (BCR) signaling cascade highlighting the intervention point of pyrazolo[3,4-d]pyrimidine inhibitors at BTK.

Experimental Protocols

To validate pyrazolo[3,4-d]pyrimidine activity, one must employ a self-validating workflow combining biochemical potency with cellular target engagement.

Protocol A: Radiometric Kinase Inhibition Assay (Gold Standard)

Rationale: Radiometric assays are less prone to interference from fluorescent compounds (a common issue with heterocycles) than FRET/FP assays.

Materials:

- Recombinant Kinase (e.g., c-Src, BTK)
- Substrate: Poly(Glu, Tyr) 4:1 or specific peptide
- ATP (Specific activity ~3000 Ci/mmol)
- P81 Phosphocellulose paper

Step-by-Step Methodology:

- **Compound Preparation:** Dissolve pyrazolo[3,4-d]pyrimidine derivative in 100% DMSO. Prepare 3-fold serial dilutions in kinase buffer (50 mM Tris pH 7.5, 10 mM , 1 mM DTT). Control: DMSO only.
- **Enzyme Activation:** Incubate kinase (5-10 nM final) with the compound for 10 minutes at room temperature. Causality: Allows for pre-equilibrium binding, essential for slow-binding inhibitors.
- **Reaction Initiation:** Add substrate mix containing cold ATP, ATP, and peptide substrate.

- Incubation: Incubate at 30°C for 20 minutes.
- Termination: Spot
of reaction onto P81 paper immediately.
- Wash: Wash filters 3x with 0.75% phosphoric acid (5 min each) to remove unreacted ATP.
- Quantification: Measure CPM via liquid scintillation counting. Calculate
using non-linear regression (GraphPad Prism).

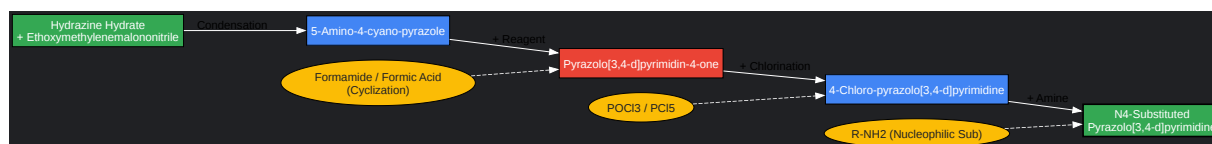
Protocol B: Cellular Target Engagement (Western Blot)

Rationale: Demonstrates membrane permeability and intracellular efficacy.

- Treatment: Treat cells (e.g., Jurkat for Lck, Mino for BTK) with inhibitor (0.01 - 10
) for 1 hour.
- Stimulation: Stimulate pathway (e.g., anti-IgM for BCR) for 5-15 minutes.
- Lysis: Lyse in RIPA buffer containing phosphatase inhibitors (
, NaF).
- Detection: Blot for phospho-Tyr of the specific substrate (e.g., p-PLC
2 for BTK inhibition). Crucial Control: Blot for Total-BTK to ensure no degradation occurred.

Synthesis Workflow Visualization

The accessibility of this scaffold is a major advantage. The following diagram outlines the standard "Hanefeld" or "Robins" type synthesis routes often used to generate these libraries.



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Figure 2: General synthetic route for accessing N4-functionalized pyrazolo[3,4-d]pyrimidine kinase inhibitors.

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